

A Comparative Performance Analysis of CdTe and CIGS Thin-Film Solar Cells

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A comprehensive guide for researchers and scientists on the performance, characterization, and experimental evaluation of Cadmium Telluride (CdTe) and Copper Indium Gallium Selenide (CIGS) thin-film solar cells.

In the landscape of thin-film photovoltaic technologies, Cadmium Telluride (CdTe) and Copper Indium Gallium Selenide (CIGS) have emerged as two of the most promising alternatives to traditional silicon-based solar cells. Both technologies offer distinct advantages in terms of manufacturing cost, material usage, and performance characteristics. This guide provides an objective comparison of their performance, supported by experimental data and detailed methodologies for key characterization techniques.

Performance Comparison at a Glance

The following tables summarize the key performance parameters of CdTe and CIGS thin-film solar cells, providing a clear comparison for researchers.

Performance Metric	CdTe Solar Cells	CIGS Solar Cells
Commercial Module Efficiency	9% - 19% [1] [2]	13% - 19% [1]
Lab Record Cell Efficiency	22.1% - 23.1% [1] [3] [4] [5] [6]	22.3% - 23.64% [1] [7]
Cost per Watt	~\$0.20 - \$0.40 [2] [8]	~\$0.30 - \$0.60 [2] [8]
Temperature Coefficient	-0.20%/°C to -0.30%/°C [2]	Similar to silicon-based panels [2]
Durability/Lifespan	~25 years [1]	~25 years [1] [8]
Flexibility	Can be made on flexible substrates, but may be more brittle [1]	Highly flexible, especially on polymer foils [1] [7]
Low Light Performance	Generally better than silicon panels [1]	Generally better than silicon panels [1]

In-Depth Performance Analysis

Efficiency

In laboratory settings, both CdTe and CIGS have demonstrated high conversion efficiencies, rivaling those of multicrystalline silicon cells. First Solar has achieved a record lab efficiency of 22.1% for CdTe cells, a result verified by the National Renewable Energy Laboratory (NREL). [\[1\]](#)[\[4\]](#)[\[5\]](#) For CIGS, a record efficiency of 23.64% has been claimed in 2024.[\[7\]](#) Commercially available module efficiencies for CdTe typically range from 17% to 19%, while CIGS modules are in a similar range of 13% to 19%.[\[1\]](#)[\[2\]](#)

Stability and Degradation

Both CdTe and CIGS modules have a lifespan of approximately 25 years.[\[1\]](#) However, they are susceptible to different degradation mechanisms. CdTe modules can experience a median degradation rate of 0.5% per year.[\[9\]](#) A key concern for CdTe is potential-induced degradation (PID), particularly at the negative end of a string, which can lead to significant power loss.[\[9\]](#) For CIGS, stability can be influenced by the diffusion of copper from the back contact.[\[10\]](#) Both technologies require robust encapsulation to prevent moisture ingress, which can accelerate degradation.

Performance Under Varying Conditions

A notable advantage of both CdTe and CIGS thin-film technologies is their superior performance compared to silicon-based cells in low-light conditions and at higher temperatures. [1] CdTe, in particular, exhibits a lower temperature coefficient, meaning its power output decreases less significantly as the temperature rises. [2] This makes it a suitable technology for hotter climates.

Experimental Protocols for Performance Evaluation

Accurate and reproducible characterization is crucial for assessing and comparing the performance of solar cells. The following are detailed methodologies for key experiments.

Current-Voltage (I-V) Measurement

Objective: To determine the fundamental electrical characteristics of the solar cell, including short-circuit current (I_{sc}), open-circuit voltage (V_{oc}), fill factor (FF), and power conversion efficiency (PCE).

Methodology:

- **Equipment:** A source measure unit (SMU) or a combination of a voltage/current source and a precision ammeter/voltmeter, a solar simulator (providing AM1.5G spectrum at 1000 W/m^2), a temperature-controlled stage, and a four-point probe setup.
- **Procedure:**
 - Mount the solar cell on the temperature-controlled stage and maintain a constant temperature (typically 25°C).
 - Illuminate the cell with the solar simulator, ensuring uniform irradiance across the active area.
 - Connect the SMU to the solar cell using a four-point probe configuration to minimize contact resistance effects.
 - Sweep the voltage across the cell from a reverse bias condition to a forward bias condition beyond the V_{oc} .

- Record the corresponding current at each voltage step.
- Data Analysis:
 - Plot the measured current (I) as a function of the applied voltage (V) to obtain the I-V curve.
 - Determine I_{sc} (the current at $V=0$) and V_{oc} (the voltage at $I=0$).
 - Calculate the maximum power point (P_{max}) from the I-V curve (the point where the product of V and I is highest).
 - Calculate the Fill Factor (FF) using the formula: $FF = P_{max} / (V_{oc} * I_{sc})$.
 - Calculate the Power Conversion Efficiency (PCE) using the formula: $PCE = P_{max} / P_{in}$, where P_{in} is the incident power from the solar simulator.

External Quantum Efficiency (EQE) Measurement

Objective: To determine the ratio of collected charge carriers to the number of incident photons at a specific wavelength. EQE provides insights into the spectral response and loss mechanisms of the solar cell.

Methodology:

- Equipment: A light source (e.g., Xenon or Tungsten-Halogen lamp), a monochromator to select specific wavelengths, a chopper, a lock-in amplifier, a calibrated reference photodiode, and a current-to-voltage converter.
- Procedure:
 - The light from the source is passed through the monochromator to select a narrow band of wavelengths.
 - The monochromatic light is chopped at a specific frequency.
 - The chopped light is then directed onto the solar cell under test, which is held at short-circuit conditions.

- The resulting photocurrent is measured using the lock-in amplifier, which is synchronized with the chopper frequency to reduce noise.
- The measurement is repeated for a calibrated reference photodiode with a known spectral response.
- Data Analysis:
 - The EQE at each wavelength (λ) is calculated using the formula: $EQE(\lambda) = (I_{sc}(\lambda) / I_{ref}(\lambda)) * EQE_{ref}(\lambda)$, where $I_{sc}(\lambda)$ is the short-circuit current of the test cell, $I_{ref}(\lambda)$ is the current of the reference photodiode, and $EQE_{ref}(\lambda)$ is the known EQE of the reference photodiode.
 - Plotting EQE as a function of wavelength provides the spectral response of the solar cell.

Stability Testing (Light Soaking and Thermal Cycling)

Objective: To assess the long-term stability and degradation of the solar cell under simulated environmental stressors.

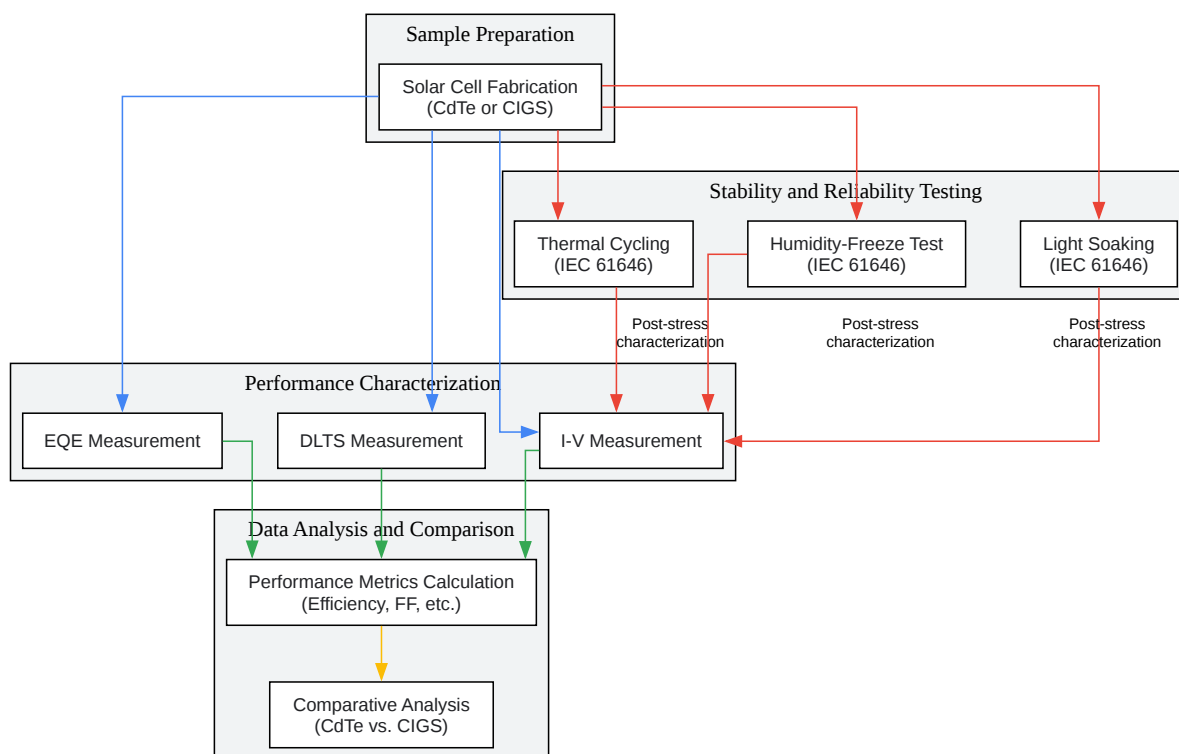
Methodology (based on IEC 61646 standards for thin-film modules):[\[3\]](#)[\[7\]](#)[\[8\]](#)

- Light Soaking:
 - Equipment: A controlled light-soaking chamber capable of maintaining a specific irradiance and temperature.
 - Procedure: Expose the module to continuous illumination (e.g., 50 kWh/m²) with a resistive load connected.[\[6\]](#) The temperature of the module is typically maintained between 40°C and 60°C.[\[11\]](#)
 - Evaluation: Measure the module's I-V characteristics before and after the light soaking period to determine any changes in performance parameters. For thin-film modules, a stabilization is often performed where the power output between two consecutive light soaking periods should not change by more than 2%.[\[11\]](#)
- Thermal Cycling:
 - Equipment: An environmental chamber capable of rapid temperature changes.

- Procedure: Subject the module to a specified number of temperature cycles (e.g., 200 cycles) between a low temperature (e.g., -40°C) and a high temperature (e.g., $+85^{\circ}\text{C}$).^[12] The rate of temperature change should not exceed $100^{\circ}\text{C}/\text{hour}$.^[12] During the high-temperature phase, a current may be passed through the module.
- Evaluation: After the thermal cycling test, perform a visual inspection for any physical damage and measure the I-V characteristics to quantify any performance degradation.

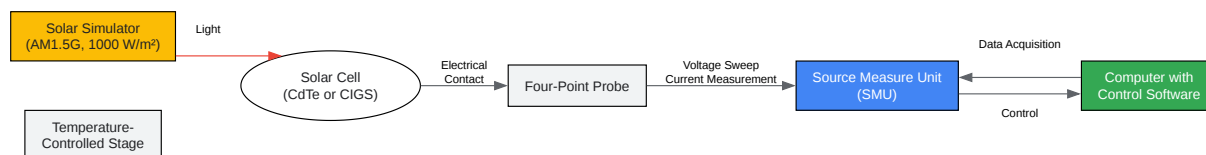
Visualizing Experimental Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships in the performance evaluation of thin-film solar cells.



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Caption: Workflow for performance evaluation of thin-film solar cells.



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Caption: Schematic of an I-V measurement setup.

Conclusion

Both CdTe and CIGS thin-film solar cells present viable and compelling alternatives to conventional silicon-based photovoltaics. CdTe technology currently leads in terms of market share and cost-effectiveness, largely driven by the production scale of companies like First Solar.[3] CIGS, on the other hand, offers higher record efficiencies and greater flexibility, making it suitable for a wider range of applications, including portable and building-integrated photovoltaics.[1] The choice between CdTe and CIGS will ultimately depend on the specific application requirements, balancing factors such as cost, efficiency, durability, and form factor. Continued research and development in both technologies are expected to further improve their performance and drive down costs, solidifying their role in the future of solar energy.

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